

Technical Guide to the Certificate of Analysis for Isonicotinamide-d4

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Compound of Interest

Compound Name: Isonicotinamide-d4

Cat. No.: B032610

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For Researchers, Scientists, and Drug Development Professionals

A Certificate of Analysis (CoA) is a critical document that provides a detailed summary of the quality and purity of a specific batch of a chemical compound. For researchers and professionals in drug development, understanding the components of a CoA for a deuterated compound like **Isonicotinamide-d4** is essential for ensuring the accuracy and reproducibility of their work. **Isonicotinamide-d4** is the deuterated form of Isonicotinamide, where four hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it a valuable internal standard in quantitative analyses using mass spectrometry.^{[1][2]}

This technical guide provides an in-depth overview of the information typically found in a Certificate of Analysis for **Isonicotinamide-d4**, including representative data and detailed experimental protocols.

Product Information

A CoA for **Isonicotinamide-d4** will begin with fundamental identification details.^[3] This section typically includes:

- Chemical Name: **Isonicotinamide-d4**^[3]
- Synonyms: Isonicotinamide-2,3,5,6-d4, 4-Pyridinecarboxamide-d4^[3]
- CAS Number: 1219799-40-2^{[3][4][5]}

- Molecular Formula: $C_6H_2D_4N_2O$ [3][6]
- Molecular Weight: 126.15 g/mol [3][6]
- Lot or Batch Number: A unique identifier for the specific batch of the product. [3]

Quantitative Data Summary

The core of the CoA is the presentation of analytical results. The following table summarizes the typical quantitative data for a batch of **Isonicotinamide-d4**.

Test	Specification	Result
Appearance	White to Off-White Solid	Conforms
Purity (by HPLC)	≥98%	99.7%
Isotopic Enrichment (by Mass Spec.)	≥98 atom % D	99.5 atom % D
1H -NMR	Conforms to Structure	Conforms
Mass Spectrum	Conforms to Structure	Conforms

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of the results presented in a CoA.

3.1. Purity Determination by High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a standard technique used to assess the purity of chemical compounds. A reversed-phase HPLC method is commonly employed for Isonicotinamide. [7][8]

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector. [8]
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size). [8]

- Mobile Phase: A mixture of an organic solvent like acetonitrile and an aqueous buffer (e.g., phosphate buffer) is often used.[8] For mass spectrometry compatibility, formic acid can be used in place of non-volatile buffers like phosphoric acid.[7]
- Flow Rate: Typically around 1.0 mL/min.[8]
- Column Temperature: Maintained at a constant temperature, for instance, 30 °C.[8]
- Detection Wavelength: Based on the UV absorbance of the analyte, often around 265 nm.[8]
- Injection Volume: A small, precise volume, such as 10 µL, is injected.[8]

3.2. Isotopic Enrichment and Structural Confirmation by Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and determine the isotopic enrichment of **Isonicotinamide-d4**.

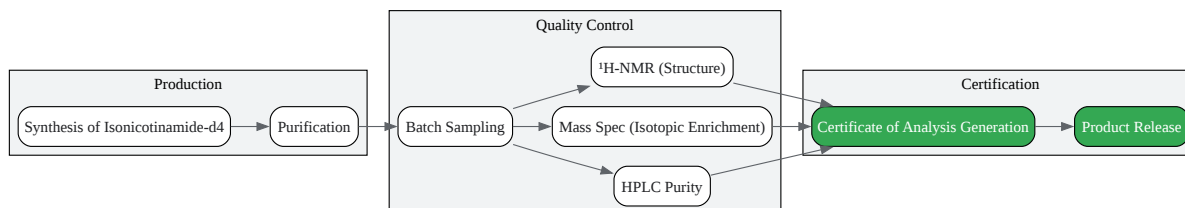
- Instrumentation: An LC-MS system, often with an Electrospray Ionization (ESI) source.
- Analysis: The mass spectrum will show a peak corresponding to the protonated molecule $[M+H]^+$. For **Isonicotinamide-d4**, this would be at an m/z of approximately 127. The relative intensities of the peaks for the deuterated and non-deuterated species are used to calculate the isotopic enrichment.

3.3. Structural Confirmation by Nuclear Magnetic Resonance (^1H -NMR) Spectroscopy

^1H -NMR spectroscopy is used to confirm the chemical structure of the molecule. For **Isonicotinamide-d4**, the ^1H -NMR spectrum is expected to show a significant reduction or absence of signals corresponding to the protons on the pyridine ring, confirming their replacement with deuterium.

Visualization of the Quality Control Workflow

The following diagram illustrates the typical workflow for the quality control and certification of a batch of **Isonicotinamide-d4**.



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Caption: Quality Control Workflow for **Isonicotinamide-d4**

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